

Quantitative Fluorescence Analysis Using Basic Red 14: Application Notes and Protocols

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Compound of Interest

Compound Name: Basic Red 14

Cat. No.: B1583731

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Executive Summary

Basic Red 14 is a cationic fluorescent dye with known applications in forensics and textile manufacturing. While extensive quantitative data for its use in biological research is not readily available in the public domain, its chemical properties suggest potential for quantitative fluorescence analysis in cellular assays. This document provides detailed, albeit hypothetical, application notes and protocols for the use of **Basic Red 14** in the quantitative analysis of mitochondrial membrane potential, a key indicator of cell health and metabolic activity. The protocols for quantitative fluorescence microscopy and flow cytometry are based on established methodologies for similar cationic dyes. Researchers are strongly encouraged to perform thorough validation and optimization for their specific experimental systems.

Introduction to Basic Red 14

Basic Red 14 (C.I. 48016) is a red fluorescent dye that exhibits fluorescence under green light excitation.^[1] Its cationic nature allows it to accumulate in cellular compartments with a negative membrane potential, such as mitochondria. This property forms the basis for its potential application in monitoring mitochondrial function.

Chemical and Spectral Properties

A summary of the known physicochemical and spectral properties of **Basic Red 14** is presented in Table 1. It is important to note that key quantitative fluorescence parameters such as the molar extinction coefficient and fluorescence quantum yield are not well-documented in publicly accessible literature.

Table 1: Physicochemical and Spectral Properties of **Basic Red 14**

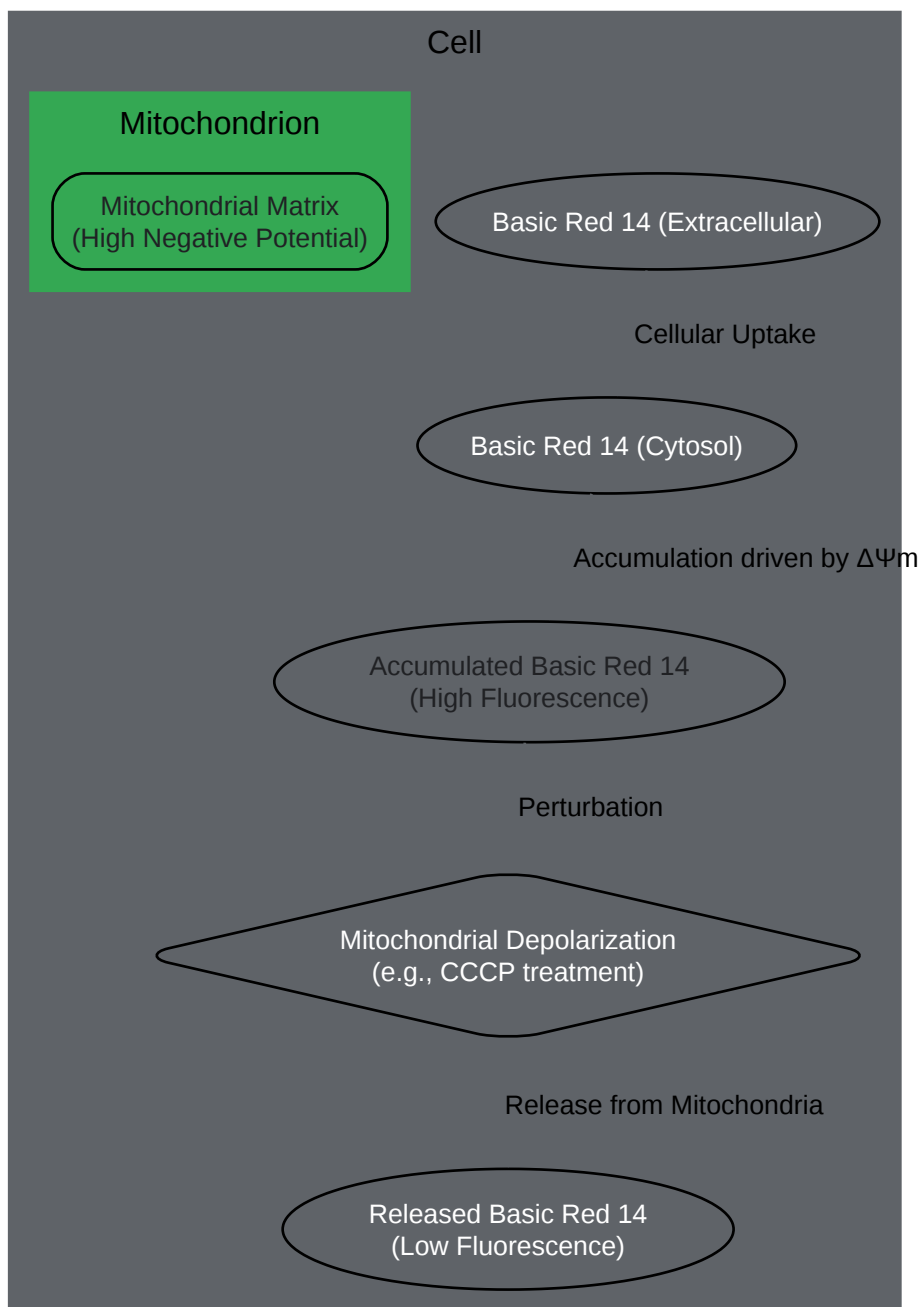
Property	Value	Reference
Chemical Name	2-[2-[4-[(2-cyanoethyl)methylamino]phenyl]ethenyl]-1,3,3-trimethyl-3H-Indolium, chloride	[1]
CAS Number	12217-48-0	[1]
Molecular Formula	C ₂₃ H ₂₆ ClN ₃	[2]
Molecular Weight	379.93 g/mol	[2]
Excitation Maximum (λ_{ex})	~530 nm	[1][3]
Emission Maximum (λ_{em})	>590 nm	[1][3]
Solubility	Soluble in water and ethanol	[3][4]

Proposed Application: Quantitative Analysis of Mitochondrial Membrane Potential

The inner mitochondrial membrane maintains a significant electrochemical proton gradient, resulting in a negative membrane potential ($\Delta\Psi_m$). Cationic dyes like **Basic Red 14** can accumulate in the mitochondrial matrix in a manner dependent on this potential. A decrease in $\Delta\Psi_m$, often associated with cellular stress or apoptosis, will lead to a reduction in the intramitochondrial concentration of the dye and a corresponding decrease in fluorescence intensity. This principle allows for the quantitative assessment of changes in mitochondrial health.[5][6][7][8]

Signaling Pathway and Mechanism of Action

The following diagram illustrates the proposed mechanism of action for **Basic Red 14** as a probe for mitochondrial membrane potential.



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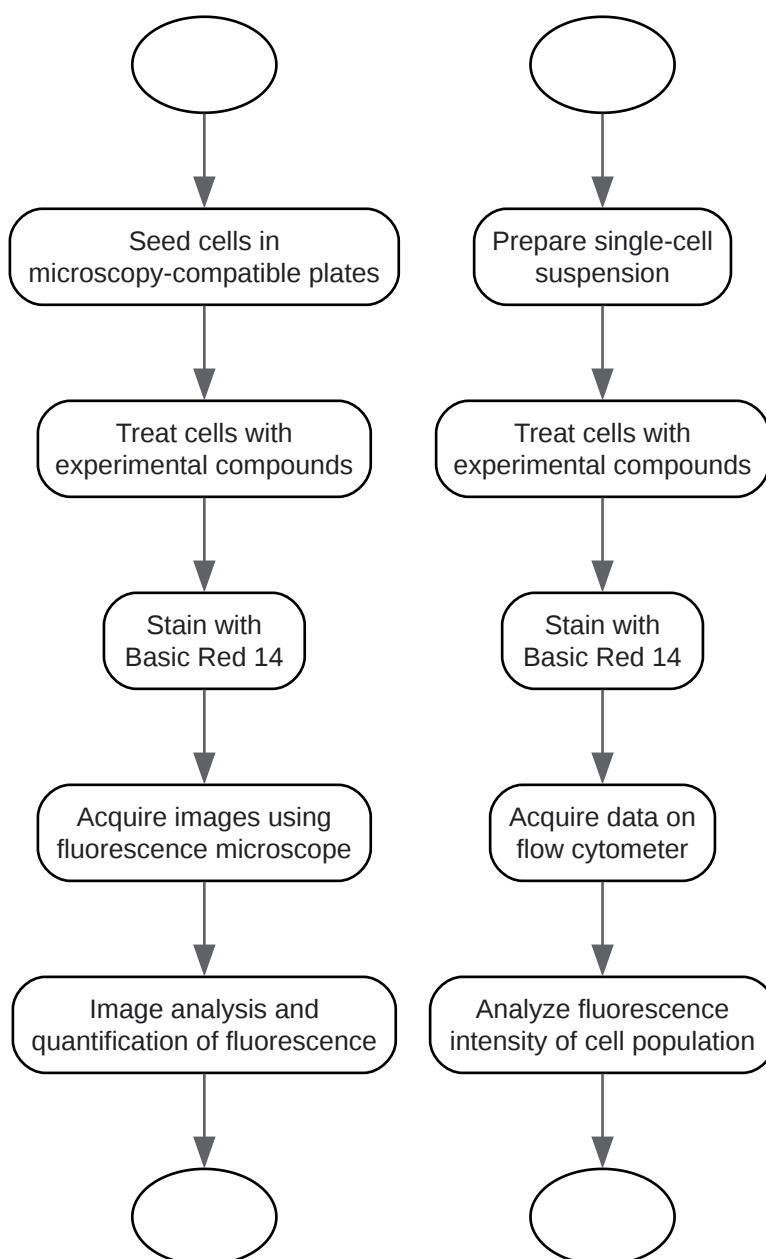
Caption: Mechanism of **Basic Red 14** as a mitochondrial membrane potential probe.

Experimental Protocols

The following are detailed, generalized protocols for the quantitative analysis of mitochondrial membrane potential using **Basic Red 14**. It is critical to optimize these protocols for your specific cell type and experimental conditions.

Quantitative Fluorescence Microscopy

This protocol describes how to use fluorescence microscopy to quantify changes in mitochondrial fluorescence intensity.



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- To cite this document: BenchChem. [Quantitative Fluorescence Analysis Using Basic Red 14: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583731#quantitative-fluorescence-analysis-using-basic-red-14]

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